

# 5-Iodo-2-methylbenzoic acid CAS number and molecular weight

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## Compound of Interest

Compound Name: 5-Iodo-2-methylbenzoic acid

Cat. No.: B1298445

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## An In-depth Technical Guide to 5-Iodo-2-methylbenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and applications of **5-Iodo-2-methylbenzoic acid**, a key intermediate in pharmaceutical and chemical manufacturing.

## Core Chemical Data

**5-Iodo-2-methylbenzoic acid**, also known as 5-iodo-o-toluic acid, is a substituted aromatic carboxylic acid. Its chemical structure features an iodine atom and a methyl group on the benzoic acid backbone, which makes it a versatile reagent in organic synthesis.

Property	Value	Citations
CAS Number	54811-38-0	[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> IO <sub>2</sub>	[1][2]
Molecular Weight	262.04 g/mol	[2][4]
Appearance	White to off-white crystalline powder	[2][3]
Melting Point	176-180 °C	[1][2]
Synonyms	5-Iodo-o-toluic acid, 2-Methyl-5-iodobenzoic acid	[1][2]

## Applications in Research and Development

**5-Iodo-2-methylbenzoic acid** is a crucial building block in the synthesis of more complex molecules. Its primary application is as a chemical intermediate in the manufacturing of Active Pharmaceutical Ingredients (APIs), particularly for anti-diabetic medications. The presence of the iodine atom facilitates carbon-carbon bond formation through cross-coupling reactions, a common strategy in medicinal chemistry.[5]

## Experimental Protocols

The following section details a representative experimental protocol for the synthesis of **5-Iodo-2-methylbenzoic acid**.

### Synthesis of 5-Iodo-2-methylbenzoic Acid via Iodination of o-Toluic Acid

This method involves the direct iodination of o-toluic acid using iodine and an oxidizing agent in an acidic medium.

Materials:

- o-Toluic acid

- Iodine
- Potassium persulfate
- Sulfuric acid
- Acetic acid
- Water

#### Procedure:

- In a suitable reaction vessel, dissolve o-toluic acid in acetic acid.
- Add potassium persulfate and iodine to the mixture.
- Carefully add concentrated sulfuric acid to the reaction mixture while stirring.
- Heat the mixture to reflux (approximately 118-120 °C) and maintain for several hours. The progress of the reaction should be monitored by an appropriate technique such as Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to approximately 90 °C.
- Slowly add water to the cooled reaction mixture to precipitate the crude product.
- Continue cooling the mixture to 30-35 °C.
- Filter the precipitated solid and wash with water to remove any remaining acid and salts.
- The crude **5-Iodo-2-methylbenzoic acid** can be further purified by recrystallization from a suitable solvent, such as aqueous ethanol or toluene, to yield a high-purity product.<sup>[4]</sup>

## Visualization of Synthetic Pathway

The following diagram illustrates the general workflow for the synthesis of **5-Iodo-2-methylbenzoic acid** as described in the experimental protocol.



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Caption: Synthesis Workflow for **5-Iodo-2-methylbenzoic Acid**.

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## References

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